

Navigating Genotoxicity Assessment: A Comparative Guide to Phenethyl Isovalerate and Related Esters

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Compound of Interest

Compound Name: Phenethyl isovalerate

CAS No.: 140-26-1

Cat. No.: B1208491

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A comprehensive guide offering an in-depth comparison of the genotoxic potential of **phenethyl isovalerate** against structurally similar esters has been published. This guide is an essential resource for researchers, scientists, and professionals in drug development, providing critical data and experimental protocols to inform safety assessments.

Phenethyl isovalerate, a key ingredient in fragrance and flavor formulations, has undergone rigorous evaluation to ascertain its safety profile.^{[1][2][3]} This guide synthesizes available data, offering a clear perspective on its genotoxicity in relation to its constituent parts—phenethyl alcohol and isovaleric acid—and other related esters.

The Imperative of Genotoxicity Testing in Regulatory Science

Genotoxicity assays are fundamental in identifying substances that can induce genetic damage, a precursor to potential carcinogenic and heritable adverse effects.[4] Regulatory bodies worldwide, including the U.S. Food and Drug Administration (FDA), mandate a battery of tests to characterize the genotoxic risk of new chemical entities.[4][5][6][7] This typically involves a combination of in vitro and in vivo assays to detect gene mutations, chromosomal damage, and other genetic endpoints.[5][8]

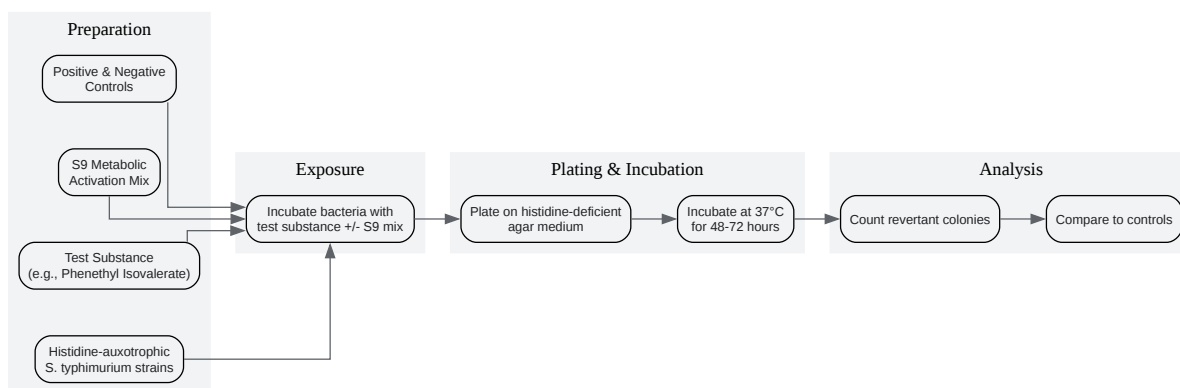
Core Genotoxicity Assays: A Methodological Overview

A standard battery of genotoxicity tests provides a comprehensive evaluation of a substance's potential to interact with genetic material. The selection of these assays is based on their ability to detect different mechanisms of genetic damage.

Bacterial Reverse Mutation Assay (Ames Test)

The Ames test is a widely used method for detecting gene mutations.[9][10][11] It employs specific strains of *Salmonella typhimurium* that are auxotrophic for histidine, meaning they cannot synthesize this essential amino acid.[9][11] The assay measures the ability of a test substance to cause a reverse mutation, restoring the bacteria's ability to produce histidine and thus grow on a histidine-deficient medium.[10][11]

Experimental Workflow: Ames Test



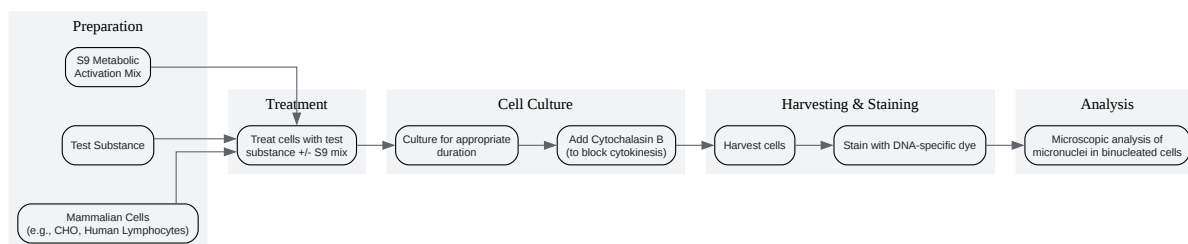
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Caption: Workflow of the Ames Test for mutagenicity assessment.

In Vitro Mammalian Cell Micronucleus Test (MNvit)

The in vitro micronucleus test is designed to detect chromosomal damage.^{[12][13][14]} It identifies micronuclei, which are small, extranuclear bodies that form during cell division from chromosome fragments or whole chromosomes that have not been incorporated into the daughter nuclei.^{[13][15]} An increase in the frequency of micronucleated cells indicates that a substance may be clastogenic (causing chromosome breakage) or aneugenic (causing chromosome loss).^{[12][16]} This assay is often conducted in cultured mammalian cells, such as human peripheral blood lymphocytes or Chinese hamster ovary (CHO) cells.^{[14][17]}

Experimental Workflow: In Vitro Micronucleus Test



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Caption: Workflow of the In Vitro Mammalian Cell Micronucleus Test.

In Vitro Mammalian Chromosomal Aberration Test

This assay directly visualizes chromosomal damage in cultured mammalian cells.[17][18][19][20] Cells are treated with the test substance, and then arrested in metaphase, a stage of cell division where chromosomes are condensed and visible.[17][21] Microscopic analysis is then performed to identify structural aberrations such as chromosome or chromatid breaks and exchanges.[18][21]

Genotoxicity Profile of Phenethyl Isovalerate

Safety assessments by the Research Institute for Fragrance Materials (RIFM) have concluded that **phenethyl isovalerate** does not present a concern for genotoxicity.[22][23] This conclusion is supported by a negative result in the BlueScreen assay, which assesses both cytotoxicity and genotoxicity.[22] Furthermore, a GLP-compliant Ames assay, conducted in accordance with OECD TG 471, showed no mutagenic activity.[22]

The safety of **phenethyl isovalerate** is further supported by data from read-across analogs, a scientifically accepted practice in toxicology where data from a well-studied substance is used to predict the properties of a structurally similar one.

Comparative Analysis with Related Esters

The genotoxicity of esters is often influenced by their constituent alcohol and carboxylic acid moieties, as well as the overall structure of the molecule.[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#)

Compound	CAS Number	Genotoxicity Assessment Summary	Key Findings & Read-Across Analogs
Phenethyl Isovalerate	140-26-1	Not Genotoxic	Negative in BlueScreen and Ames assays.[22] Supported by read-across to phenethyl isobutyrate. [22] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) found no safety concern at current intake levels as a flavoring agent.[29] [30]
Phenethyl Alcohol	60-12-8	Not Genotoxic	The RIFM has concluded that phenethyl alcohol is not genotoxic.[31] It is a hydrolysis product of phenethyl isovalerate.
Isovaleric Acid	503-74-2	Not Genotoxic	Data on related short-chain fatty acids support a lack of genotoxic concern. It is a hydrolysis product of phenethyl isovalerate.
Phenethyl Phenylacetate	102-20-5	Not Genotoxic	RIFM data indicates no genotoxic potential. [32]
Phenethyl Benzoate	94-47-3	Not Genotoxic	A BlueScreen assay was negative for

genotoxicity, and an in vitro micronucleus test was also negative.[33]

Phenethyl Acetate

103-45-7

Not Genotoxic

A comprehensive review of available data indicates a lack of genotoxic potential. [34]

Ethyl Isovalerate

108-64-5

Not Genotoxic

RIFM assessment, supported by read-across to methyl isovalerate, shows no expectation of genotoxicity.[35]

Isoamyl Isovalerate

659-70-1

Not Genotoxic

RIFM data indicates it is not genotoxic.[36]
An in vitro micronucleus test was considered non-clastogenic.[36]

Allyl Isovalerate

2835-39-4

Carcinogenic

Studies by the National Toxicology Program (NTP) found evidence of carcinogenicity in rodents.[37] This highlights that the allyl group can confer genotoxic and carcinogenic properties.

This table is a summary of available data and should not be considered exhaustive.

Structure-Activity Relationships: A Key Predictive Tool

The principle of structure-activity relationship (SAR) analysis is pivotal in toxicological assessment.^[27] It posits that the biological activity of a chemical is directly related to its molecular structure. In the context of esters, factors such as the length and branching of the alkyl chains, and the presence of reactive functional groups, can significantly influence their genotoxic potential.^{[24][25]}

For instance, the genotoxicity of sulfonic acid esters is a well-studied area where the esterifying alcohol group plays a crucial role in the molecule's alkylating and mutagenic potential.^[24] The consistent negative genotoxicity findings for a range of phenethyl and isovalerate esters, with the notable exception of allyl isovalerate, underscore the importance of the specific chemical structure in determining safety. The presence of the allyl group in allyl isovalerate is a known structural alert for genotoxicity.

Conclusion

Based on a comprehensive review of available data and the application of established toxicological principles, **phenethyl isovalerate** is not considered to be genotoxic. This conclusion is supported by direct experimental evidence and data from a range of structurally related esters. The consistent lack of genotoxicity among simple phenethyl and isovalerate esters, contrasted with the known carcinogenicity of allyl isovalerate, highlights the predictive power of structure-activity relationship analysis in chemical safety assessment. This guide provides a robust framework for understanding the genotoxicity of this class of compounds, empowering informed decision-making in research and development.

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